

# Z-Azido-L-homoalanine (Z-Aha): A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Z-Aha	
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An In-depth Technical Guide on the Chemical Structure, Properties, and Applications of Z-Azido-L-homoalanine for Researchers, Scientists, and Drug Development Professionals.

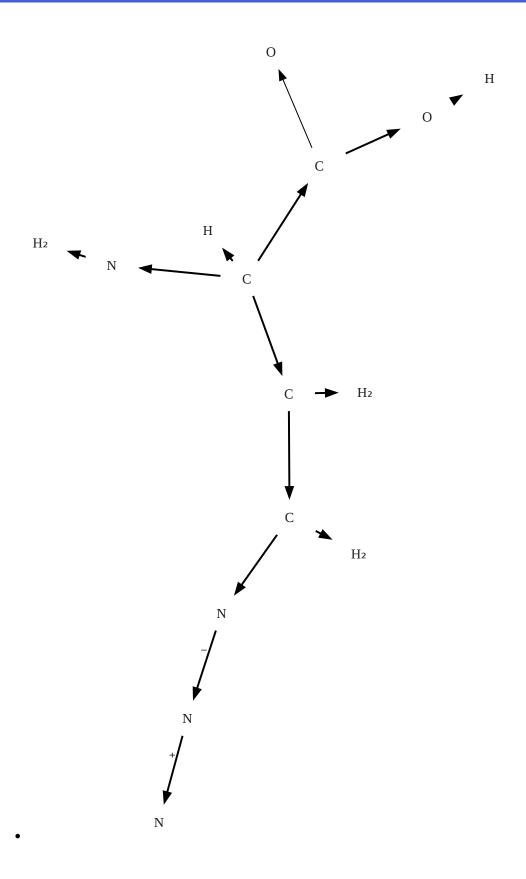
Z-Azido-L-homoalanine (**Z-Aha**), also known as L-Azidohomoalanine (AHA), is a non-canonical amino acid that has become an invaluable tool in chemical biology and drug development. As an analog of L-methionine, it can be metabolically incorporated into newly synthesized proteins. The presence of a bioorthogonal azide group allows for the selective chemical labeling of these proteins through "click chemistry," enabling their visualization, identification, and quantification. This guide provides a comprehensive overview of **Z-Aha**, from its fundamental properties to detailed experimental protocols for its application.

## **Chemical Structure and Properties**

**Z-Aha** is structurally similar to the essential amino acid L-methionine, with the key difference being the replacement of the terminal methyl group of the thioether with an azide moiety. This substitution is well-tolerated by the cellular translational machinery, leading to its efficient incorporation into nascent polypeptide chains in place of methionine.[1][2]

Below is the 2D chemical structure of Z-Azido-L-homoalanine:





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### References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
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